

Physicochemical properties of 2,4-Dichloro-7-methylquinazoline

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 2,4-Dichloro-7-methylquinazoline

Cat. No.: B1370469

[Get Quote](#)

An In-depth Technical Guide to the Physicochemical Properties of **2,4-Dichloro-7-methylquinazoline**

Abstract

This technical guide provides a comprehensive overview of the core physicochemical properties of **2,4-Dichloro-7-methylquinazoline** (CAS No: 25171-19-1), a key heterocyclic intermediate in contemporary drug discovery and medicinal chemistry. Designed for researchers, scientists, and drug development professionals, this document moves beyond a simple data sheet to offer in-depth procedural insights and the scientific rationale behind the experimental determination of critical parameters. We will explore the compound's chemical identity, solubility, melting point, and spectral characteristics, grounding each section in authoritative methodologies. The protocols described herein are designed as self-validating systems, emphasizing the causality behind experimental choices to ensure accuracy and reproducibility in the laboratory setting.

Introduction: The Quinazoline Scaffold in Drug Development

The quinazoline core is a privileged scaffold in medicinal chemistry, forming the structural basis for a multitude of clinically approved therapeutics, particularly in oncology. The reactivity of the chlorine atoms at the 2 and 4 positions of the quinazoline ring makes compounds like **2,4-Dichloro-7-methylquinazoline** versatile precursors for the synthesis of targeted covalent

inhibitors and other complex molecular architectures. A thorough understanding of its physicochemical properties is not merely academic; it is a prerequisite for successful reaction design, purification, formulation, and ultimately, the development of novel drug candidates. This guide provides the foundational knowledge and practical methodologies required to fully characterize this important building block.

Core Chemical Identity

Accurate identification is the bedrock of all subsequent chemical and biological investigation.

2,4-Dichloro-7-methylquinazoline is a solid, typically appearing as a white to light yellow or light brown crystalline powder.^[1] Its fundamental identifiers are summarized below.

Identifier	Value	Source
IUPAC Name	2,4-dichloro-7-methylquinazoline	
CAS Number	25171-19-1	^[2]
Molecular Formula	C ₉ H ₆ Cl ₂ N ₂	^[3]
Molecular Weight	213.07 g/mol	
Monoisotopic Mass	211.9908 Da	^[3]
SMILES	<chem>CC1=CC2=C(C=C1)C(=NC(=N2)Cl)Cl</chem>	^[3]
InChI	InChI=1S/C9H6Cl2N2/c1-5-2-3-6-7(4-5)12-9(11)13-8(6)10/h2-4H,1H3	^[3]
InChIKey	BMIRNBNLOBXVPJ-UHFFFAOYSA-N	^[3]

Thermal Properties: Melting Point Analysis

The melting point is a critical indicator of a compound's purity. A sharp, well-defined melting range is characteristic of a pure substance, whereas impurities typically cause a depression and broadening of the melting range.^[4] For halogenated quinazolines, this value is sensitive to

the substitution pattern on the aromatic ring. For instance, the parent compound, 2,4-dichloroquinazoline, has a reported melting point of 116-123°C, while the highly substituted 2,4-Dichloro-6,7-dimethoxyquinazoline melts at a significantly higher temperature of 175-178°C.[1][5]

Authoritative Protocol: Capillary Melting Point Determination

The capillary method is the standard pharmacopeial technique for melting point determination.[6] It provides a reliable and reproducible means of assessing thermal behavior.

Causality in Protocol Design:

- **Fine Powder:** The sample must be a fine powder to ensure uniform heat transfer and efficient packing within the capillary tube.[6]
- **Tight Packing:** A well-packed sample (2-3 mm height) prevents shrinking or sagging during heating, which could be misinterpreted as melting.[7]
- **Slow Ramp Rate:** A slow temperature ramp (1-2°C per minute) near the expected melting point is crucial for thermal equilibrium between the sample, the heating block, and the thermometer, ensuring an accurate reading. A preliminary, rapid determination can be used to find the approximate melting point first.[4]

Step-by-Step Methodology:

- **Sample Preparation:** Crush the crystalline **2,4-Dichloro-7-methylquinazoline** into a fine powder using a mortar and pestle.[6]
- **Loading:** Jab the open end of a glass capillary tube into the powder. Invert the tube and tap it gently on a hard surface to cause the solid to fall to the closed end. Repeat until a packed column of 2-3 mm is achieved.[7]
- **Apparatus Setup:** Place the loaded capillary tube into the heating block of a melting point apparatus.

- Rapid Determination (Optional): Set a fast heating rate (e.g., 10-20°C/min) to quickly identify an approximate melting range. Allow the apparatus to cool.[\[6\]](#)
- Accurate Determination: Using a fresh sample, set the starting temperature to ~15-20°C below the approximate melting point found in the previous step.[\[7\]](#) Set the ramp rate to 1-2°C per minute.
- Observation & Recording: Record the temperature at which the first drop of liquid appears (T1) and the temperature at which the last solid crystal liquefies (T2). The melting range is T1-T2.

Diagram 1: Melting Point Determination Workflow

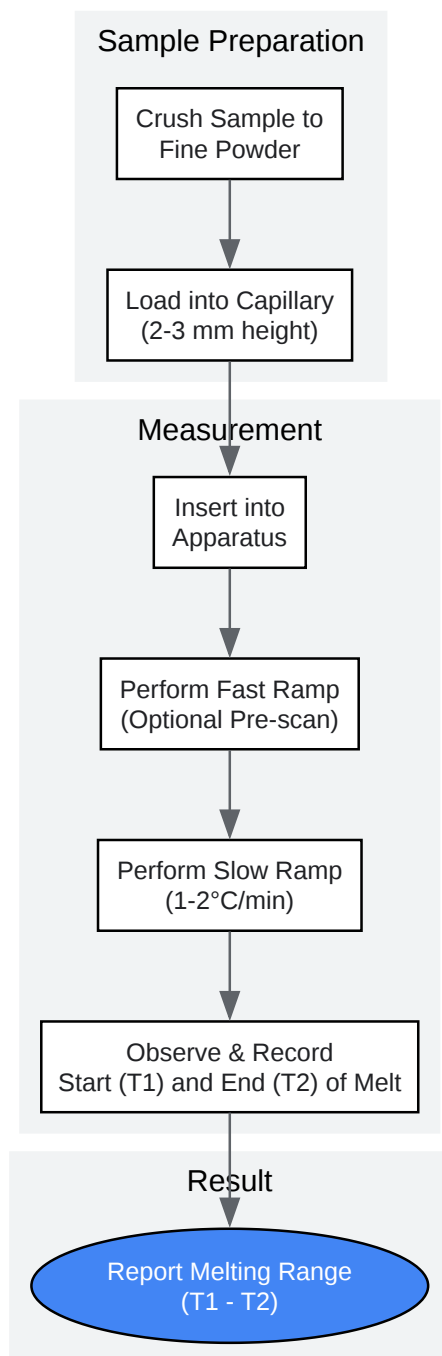


Diagram 2: Shake-Flask Solubility Workflow

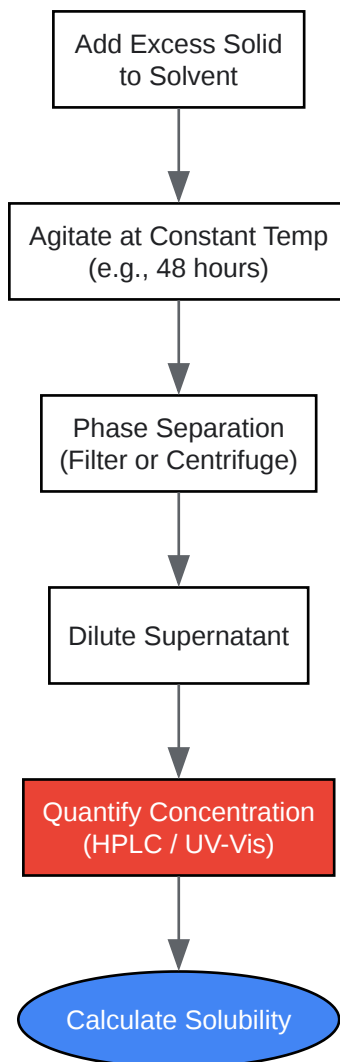
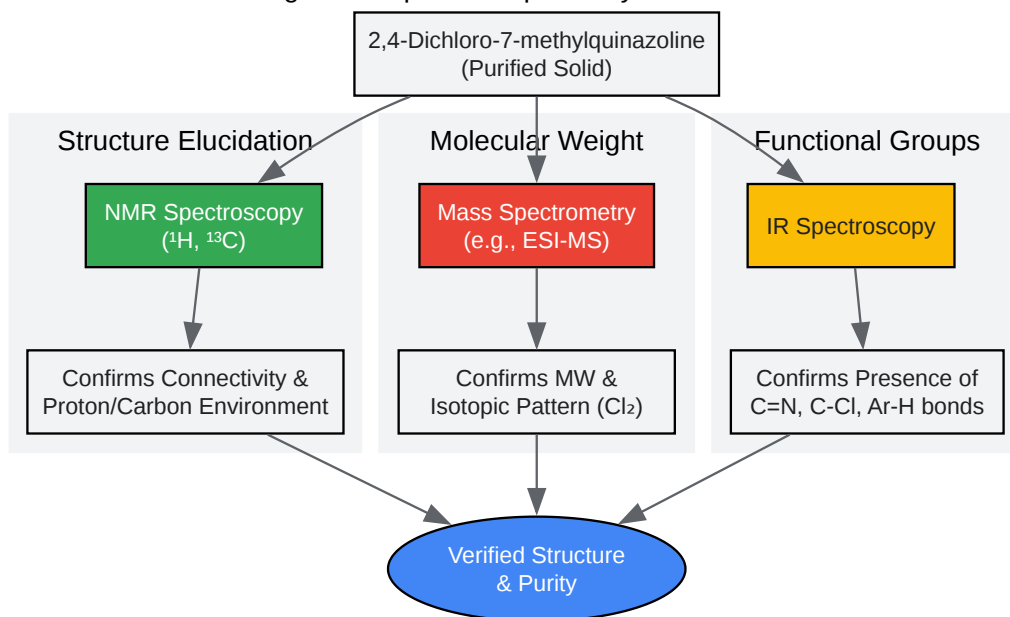


Diagram 3: Spectroscopic Analysis Workflow



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2,4-Dichloroquinazoline, 97% 25 g | Request for Quote | Thermo Scientific Chemicals [thermofisher.com]
- 2. 607-68-1|2,4-Dichloroquinazoline|BLD Pharm [bldpharm.com]
- 3. PubChemLite - 2,4-dichloro-7-methylquinazoline (C₉H₆Cl₂N₂) [pubchemlite.lcsb.uni.lu]
- 4. SSERC | Melting point determination [sserc.org.uk]

- 5. 2,4-Dichloro-6,7-dimethoxyquinazoline 97 27631-29-4 [sigmaaldrich.com]
- 6. thinksrs.com [thinksrs.com]
- 7. chem.libretexts.org [chem.libretexts.org]
- To cite this document: BenchChem. [Physicochemical properties of 2,4-Dichloro-7-methylquinazoline]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1370469#physicochemical-properties-of-2-4-dichloro-7-methylquinazoline]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com